

# Synonyms for 4-(Bromomethyl)phenylacetic acid like PAM acid

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## Compound of Interest

Compound Name: 4-(Bromomethyl)phenylacetic acid

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An In-depth Technical Guide to **4-(Bromomethyl)phenylacetic Acid** and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Bromomethyl)phenylacetic acid**, a versatile reagent in organic synthesis and drug development. This document details its chemical identity, physicochemical properties, key synthetic protocols, and significant applications, with a focus on its role as a linker in solid-phase peptide synthesis.

## Chemical Identity and Synonyms

**4-(Bromomethyl)phenylacetic acid** is an aromatic carboxylic acid containing a reactive bromomethyl group. This dual functionality makes it a valuable intermediate for the synthesis of a wide range of bioactive molecules. It is widely known in the scientific community under several synonyms, most notably as PAM acid, which underscores its application in peptide amide synthesis.

A comprehensive list of its identifiers and synonyms is provided below:

| Identifier Type   | Value   |
|-------------------|---|
| IUPAC Name        | 2-[4-(bromomethyl)phenyl]acetic acid[1]   |
| CAS Number        | 13737-36-5[2][3]  |
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub> [2][3]   |
| Common Synonyms   | PAM Acid, 4-(Carboxymethyl)benzyl bromide, p-(Bromomethyl)phenylacetic acid[2][3]                               |
| Other Synonyms    | 2-(4-Bromomethylphenyl)acetic acid, [4-(Bromomethyl)phenyl]acetic acid, Benzeneacetic acid, 4-(bromomethyl)-[4] |
| PubChem CID       | 4519056[1][2]   |
| MDL Number        | MFCD00010632[2]   |
| EC Number         | 604-016-4[1]  |
| InChI             | InChI=1S/C9H9BrO2/c10-6-8-3-1-7(2-4-8)5-9(11)12/h1-4H,5-6H2,(H,11,12)[1][5]                                     |
| InChIKey          | WCOCCXZFEJGHTC-UHFFFAOYSA-N[1][5]   |
| SMILES            | <chem>C1=CC(=CC=C1CC(=O)O)CBr</chem> [1]  |

## Physicochemical Properties

The physical and chemical properties of **4-(Bromomethyl)phenylacetic acid** are crucial for its handling, storage, and application in synthesis.

| Property            | Value   |
|---------------------|---|
| Molecular Weight    | 229.07 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>        |
| Appearance          | White to light beige crystalline powder <a href="#">[4]</a>                     |
| Melting Point       | 179-183 °C <a href="#">[5]</a> <a href="#">[6]</a>                              |
| Purity              | ≥ 95-99% (commercially available) <a href="#">[2]</a> <a href="#">[5]</a>       |
| Solubility          | Sparingly soluble in water <a href="#">[4]</a>                                  |
| Storage Temperature | Room temperature, recommended in a cool, dark place (<15°C) <a href="#">[7]</a> |

## Experimental Protocols

Detailed methodologies for the synthesis and application of **4-(Bromomethyl)phenylacetic acid** are presented below.

### Synthesis of 4-(Bromomethyl)phenylacetic Acid from p-Toluacetic Acid

This protocol describes a common method for the preparation of **4-(Bromomethyl)phenylacetic acid**.

Materials:

- p-Toluacetic acid
- Chlorobenzene
- N-bromosuccinimide (NBS)
- Benzoyl peroxide
- Hydrochloric acid

Procedure:

- In a suitable reaction vessel, add 24 g of p-toluacetic acid to 75 ml of chlorobenzene.
- Add 30 g of N-bromosuccinimide (NBS) and 0.5 g of benzoyl peroxide as the initiator.
- Under mechanical stirring and incandescent light, heat the reaction mixture to 85°C. The reaction is exothermic and the temperature will rise.
- Control the reaction temperature in the range of 90-110°C and maintain for 8 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to allow the solid product to precipitate.
- Collect the solid by filtration and wash the filter cake thoroughly with water.
- Dry the solid product to yield **4-(Bromomethyl)phenylacetic acid**.[\[6\]](#)

## Synthesis of 4-(Hydroxymethyl)phenylacetic Acid

This protocol details the conversion of **4-(Bromomethyl)phenylacetic acid** to its corresponding alcohol.

Materials:

- **4-(Bromomethyl)phenylacetic acid**
- Sodium hydroxide (NaOH)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium chloride (NaCl)
- Ethyl acetate
- Anhydrous sodium sulfate
- Petroleum ether

Procedure:

- Dissolve 1.61 kg of sodium hydroxide in 90 L of water.
- To this solution, add 2.3 kg of **4-(Bromomethyl)phenylacetic acid** and stir the mixture at room temperature overnight.
- Monitor the reaction by TLC to confirm the complete consumption of the starting material.
- Carefully acidify the reaction mixture to a pH of approximately 2 with concentrated sulfuric acid.
- Add 25 kg of solid sodium chloride to the mixture and extract with ethyl acetate (3 x 33 L).
- Combine the organic phases, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution until a significant amount of solid precipitates.
- Store the suspension at 4-6°C overnight to promote further crystallization.
- Collect the solid product by filtration and wash the filter cake with petroleum ether (2 x 2 L) to afford 4-(hydroxymethyl)phenylacetic acid.[8]

## Applications in Drug Development and Research

**4-(Bromomethyl)phenylacetic acid** is a key building block in several areas of pharmaceutical and chemical research.

- **Solid-Phase Peptide Synthesis (SPPS):** As "PAM acid," it is used to create the phenylacetamidomethyl (PAM) linker, which is attached to a resin support. This linker is instrumental in the Boc strategy of SPPS for the synthesis of peptides with a C-terminal carboxylic acid. The peptide is assembled on the resin and then cleaved from the linker under strong acidic conditions.
- **Serine Protease Inhibitors:** It serves as a precursor in the synthesis of serine protease inhibitors, a class of drugs with various therapeutic applications.[6][9]
- **Agrochemicals:** The compound is utilized in the development of new herbicides and pesticides.[2]

- Organic Synthesis: Its dual reactivity allows for its use as a versatile intermediate in the synthesis of complex organic molecules, including novel crown ether receptors and 4-(acetoxymethyl)phenylacetic acid.[6][9]

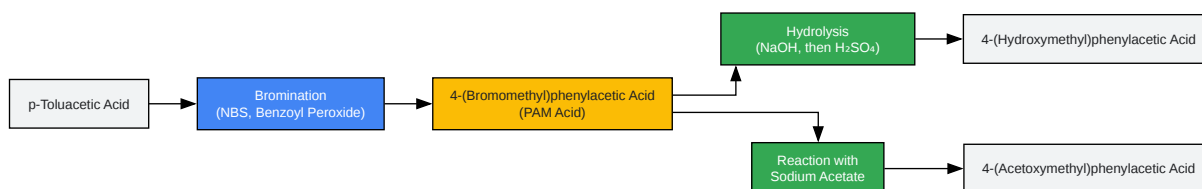
## Visualized Workflows and Pathways

The following diagrams illustrate key experimental workflows involving 4-(Bromomethyl)phenylacetic acid derivatives.



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Solid-Phase Peptide Synthesis (SPPS) Workflow using a PAM Linker.



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Key Synthetic Transformations of 4-(Bromomethyl)phenylacetic Acid.

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